

1,3-Diaminopropane safety and handling precautions

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Compound of Interest

Compound Name: 1,3-Diaminopropane

Cat. No.: B046017

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An In-depth Technical Guide to the Safe Handling of **1,3-Diaminopropane**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **1,3-diaminopropane** (CAS No. 109-76-2), a crucial reagent in various research and development applications. Adherence to these guidelines is essential to ensure a safe laboratory environment.

Hazard Identification and Classification

1,3-Diaminopropane is classified as a hazardous chemical, presenting multiple risks. It is a flammable liquid and vapor, and is harmful if swallowed.^{[1][2][3]} It is fatal in contact with skin and causes severe skin burns and eye damage.^{[1][2][3]}

GHS Classification:

- Flammable liquids (Category 3)^{[1][3]}
- Acute toxicity, Oral (Category 4)^{[1][4]}
- Acute toxicity, Dermal (Category 2)^[4]
- Skin corrosion (Category 1A/1B)^{[1][4]}
- Serious eye damage (Category 1)^{[1][4]}

- Respiratory Sensitization (Category 1)[4]
- Skin Sensitization (Category 1)[4]
- Specific target organ toxicity - single exposure (Category 3), targeting the respiratory system[4]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **1,3-diaminopropane** is provided in the table below.

Property	Value
Molecular Formula	C3H10N2[1]
Molecular Weight	74.12 g/mol [1]
Appearance	Colorless to yellowish liquid[1]
Odor	Rotten-egg like[4]
Boiling Point	140°C (284°F)[1][4]
Melting Point	-12°C (10.4°F)[1][4]
Flash Point	48°C (118.4°F)[1][4]
Autoignition Temperature	350°C (662°F)[4]
Density	0.888 g/cm ³ at 25°C[1][3]
Solubility	Soluble in water[4]
Vapor Pressure	5.8 hPa at 25°C[3]
Explosive Limits	Lower: 2.8% Upper: 15.2%[4]

Toxicological Data

The toxicity of **1,3-diaminopropane** is a significant concern, particularly through dermal contact.

Route of Exposure	Species	Value
Oral LD50	Rat	350 µL/kg[4]
Oral LD50	Rabbit	700 mg/kg[5]
Dermal LD50	Rabbit	178 mg/kg[4]
Dermal LD50	Rabbit	200 mg/kg[5][6]

Experimental Protocols

While specific detailed experimental protocols for the toxicological data are not publicly available in the search results, the methodologies would follow standardized guidelines from organizations such as the OECD (Organisation for Economic Co-operation and Development) for acute toxicity testing. For example, the Acute Dermal Toxicity test would likely follow OECD Guideline 402, and the Acute Oral Toxicity test would follow OECD Guideline 423. These protocols involve administering the substance to animals under controlled conditions and observing the effects over a specified period.

Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and ensure safety.

Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.[2][4]
- Use spark-proof tools and explosion-proof equipment.[2][4]
- Avoid contact with skin, eyes, and clothing.[1][7]
- Do not breathe mists or vapors.[4][7]
- Keep away from open flames, hot surfaces, and sources of ignition.[1][2][4]
- Ground and bond containers and receiving equipment to prevent static discharge.[1][3]
- Do not eat, drink, or smoke when using this product.[1][7]

- Wash hands thoroughly after handling.[1]

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[1][7]
- Keep away from incompatible substances such as acids, strong oxidizing agents, acid anhydrides, and acid chlorides.[4][7]
- This material is hygroscopic and may absorb moisture from the air.[2][4]

Exposure Controls and Personal Protective Equipment

Engineering Controls:

- Use adequate general and local exhaust ventilation to keep airborne concentrations low.[1]
- Facilities should be equipped with an eyewash fountain.[1]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical splash-resistant safety glasses or goggles with side protection. A face shield may also be necessary.[1]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[4]
Recommended glove materials include Butyl rubber and Neoprene.[8]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[4][8]

First Aid Measures

Immediate medical attention is required for all routes of exposure.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Obtain medical aid immediately.[1]
Skin Contact	Immediately flush skin with running water for at least 15 minutes while removing contaminated clothing and shoes. Obtain medical aid immediately.[1]
Eye Contact	Immediately flush open eyes with running water for at least 15 minutes. Obtain medical aid immediately.[1]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Obtain medical aid immediately.[1]

Fire Fighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[1][4]
- Specific Hazards: Flammable liquid and vapor. During a fire, irritating and highly toxic gases may be generated by thermal decomposition or combustion.[1][9] Vapors are heavier than air and may travel to a source of ignition and flash back.[3]
- Advice for Firefighters: Wear a NIOSH-approved self-contained breathing apparatus and full protective gear.[1][9]

Accidental Release Measures

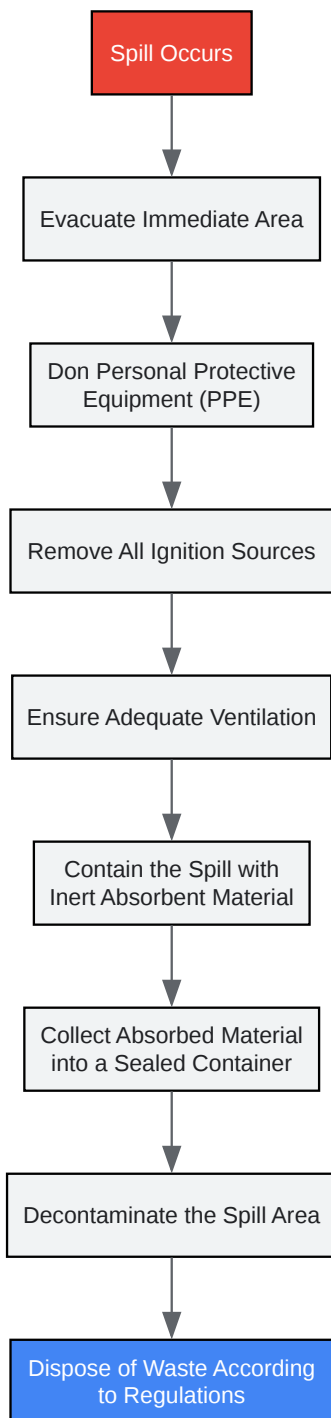
- Personal Precautions: Wear protective equipment and keep unprotected personnel away.[1] Ensure adequate ventilation and remove all sources of ignition.[1]
- Environmental Precautions: Do not let the product enter drains, other waterways, or soil.[1]

- Methods for Cleaning Up: Absorb the spill with inert material (e.g., vermiculite, dry sand, or earth) and place it into a suitable disposal container.[\[1\]](#)[\[7\]](#)

Visual Guides

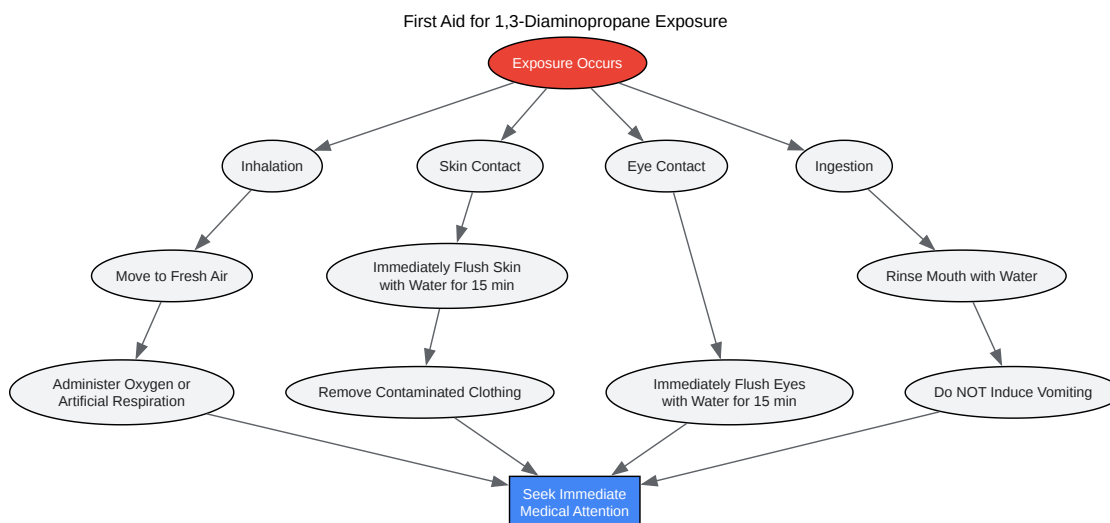
The following diagrams illustrate key safety and handling workflows.

Spill Response Workflow for 1,3-Diaminopropane



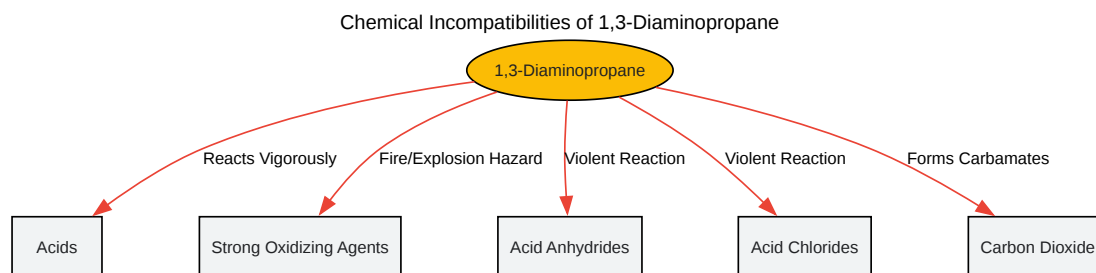
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Caption: A flowchart outlining the appropriate response to a **1,3-diaminopropane** spill.



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Caption: A diagram illustrating the first aid procedures for different routes of exposure to **1,3-diaminopropane**.



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Caption: A diagram showing substances that are incompatible with **1,3-diaminopropane**.

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